

An In-depth Technical Guide to 4-(tert-Butyl)benzylamine Hydrochloride

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Compound of Interest

Compound Name: 4-(tert-Butyl)benzylamine
Hydrochloride

Cat. No.: B1286093

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CAS Number: 39895-55-1

This technical guide provides a comprehensive overview of **4-(tert-Butyl)benzylamine Hydrochloride**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's physicochemical properties, spectral data, synthesis and purification protocols, and key applications.

Physicochemical Properties

4-(tert-Butyl)benzylamine Hydrochloride is the salt form of the parent amine, 4-(tert-Butyl)benzylamine. The tert-butyl group significantly influences its solubility and stability in various chemical environments.^[1] Quantitative data for both the hydrochloride salt and the free amine are summarized below for comparative analysis.

Table 1: Physicochemical Data for **4-(tert-Butyl)benzylamine Hydrochloride** and its Free Amine Base

Property	4-(tert-Butyl)benzylamine Hydrochloride	4-(tert-Butyl)benzylamine (Free Amine)
CAS Number	39895-55-1[1]	39895-55-1[2][3]
Molecular Formula	C ₁₁ H ₁₇ N·HCl[1]	C ₁₁ H ₁₇ N[2][4]
Molecular Weight	199.72 g/mol [1]	163.26 g/mol [2][5]
Appearance	White to faint yellow solid	Clear, pale yellow liquid[3][6]
Boiling Point	Not available	235-236 °C (lit.)[2][3]
Density	Not available	0.927 g/mL at 25 °C (lit.)[2][3]
Flash Point	Not available	107 °C (224.6 °F) - closed cup[2]
Water Solubility	Soluble	Not miscible or difficult to mix[3][4]
Storage Conditions	0-8°C[1]	Store in freezer, under -20°C, inert atmosphere[3]

Spectral Data

Spectral analysis is crucial for the structural confirmation and purity assessment of 4-(tert-Butyl)benzylamine.

Table 2: Spectral Data References

Spectrum Type	Reference Information
^1H NMR	Available, characteristic peaks for tert-butyl, aromatic, and benzylic protons.
^{13}C NMR	Available, shows distinct signals for all carbon atoms.
IR Spectra	FTIR and ATR-IR spectra are available, showing characteristic N-H stretching bands.[5]
Raman Spectra	FT-Raman spectra have been recorded.[5]

Synthesis and Purification

The synthesis of 4-(tert-Butyl)benzylamine typically involves the reaction of 4-(tert-butyl)benzyl chloride with an amine source. A common industrial method is the urotropine method, which provides a pathway to the primary amine with good operational feasibility.[7]

Experimental Protocol: Synthesis via Urotropine Method[8]

This protocol is based on a patented two-step hydrolysis process designed to produce high-purity 4-(tert-butyl)benzylamine.

Step 1: Formation of the Urotropine Quaternary Ammonium Salt

- In a 250 mL three-necked flask equipped with a condenser, stirrer, and thermometer, add 5.7 g of urotropine and 15 mL of chloroform.
- Stir at room temperature until the urotropine is fully dissolved.
- Add 6.1 g of 4-(tert-butyl)benzyl chloride, using an additional 5 mL of chloroform to rinse the flask walls.
- Heat the mixture to reflux at 62°C and maintain for 1 hour. A large amount of white solid (the quaternary ammonium salt) will precipitate.

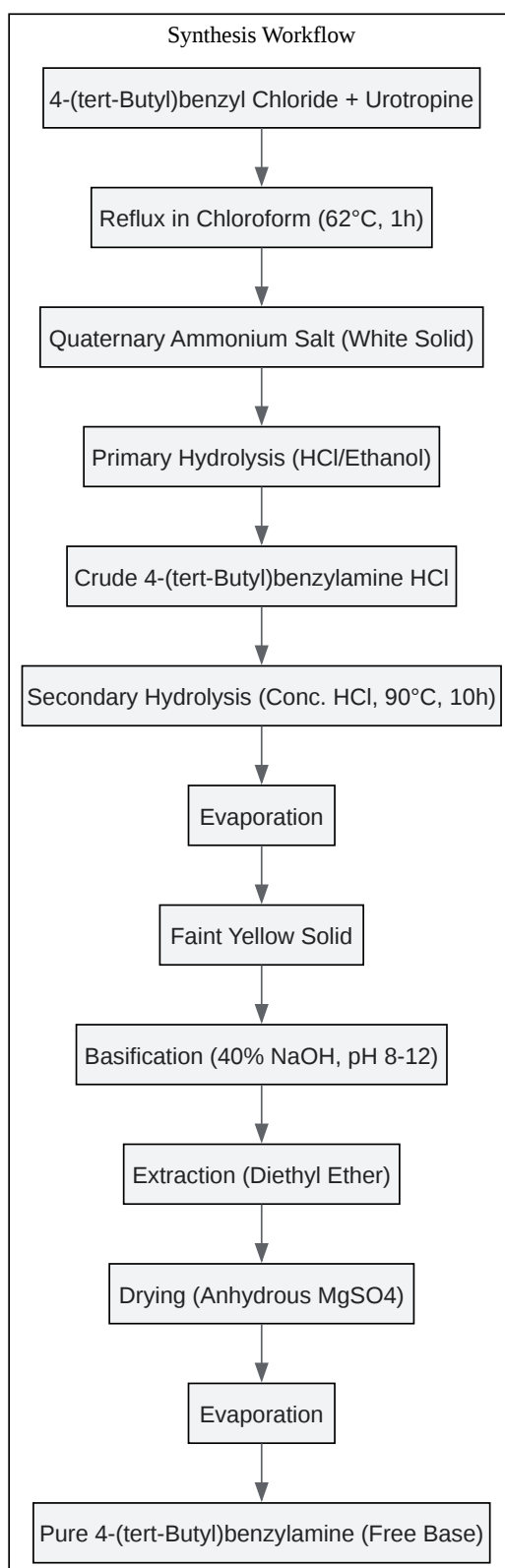
- Cool the reaction mixture to room temperature.
- Collect the white solid via suction filtration.

Step 2: Two-Stage Hydrolysis to **4-(tert-Butyl)benzylamine Hydrochloride**

- The obtained urotropine quaternary ammonium salt is first subjected to a primary hydrolysis using a hydrochloric acid and ethanol solution.
- After the initial hydrolysis, the reaction mixture is filtered, and the solvent is distilled off to yield the crude **4-(tert-butyl)benzylamine hydrochloride** solid.

Step 3: Secondary Hydrolysis and Purification to Free Amine

- The crude hydrochloride salt is subjected to a secondary hydrolysis. Add water and concentrated hydrochloric acid (in a 1:1 molar ratio to the hydrochloride salt).
- Heat the mixture to 90°C and maintain for 10 hours.
- After hydrolysis is complete, evaporate the solution to dryness under reduced pressure to obtain a faint yellow solid.
- Dissolve the solid in water and adjust the pH to 8-12 using a 40% sodium hydroxide solution, at which point a yellow oily liquid will separate.
- Extract the aqueous layer three times with 20 mL portions of diethyl ether.
- Combine the organic phases and dry over anhydrous MgSO₄ overnight.
- Filter off the drying agent and evaporate the ether to yield high-purity 4-(tert-butyl)benzylamine as a faint yellow oily liquid. The final product can be converted back to the hydrochloride salt if desired by treatment with HCl.



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Caption: Synthesis workflow for 4-(tert-Butyl)benzylamine.

Experimental Protocol: General Purification of Amine Hydrochloride

A general method for purifying crude amine hydrochlorides can be adapted for this compound.
[8]

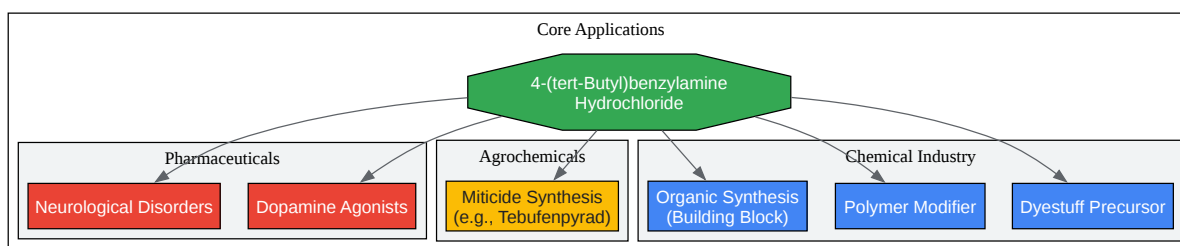
- Dissolve the crude **4-(tert-butyl)benzylamine hydrochloride** in hot absolute ethanol (e.g., 5 mL per gram of material).
- Filter the hot solution to remove any insoluble impurities.
- To the filtrate, add dry diethyl ether (approximately 50% of the volume of ethanol used).
- Cool the solution in a refrigerator for several hours to induce crystallization.
- Collect the purified crystals of **4-(tert-butyl)benzylamine hydrochloride** on a Büchner funnel.
- Dry the crystals in a vacuum desiccator.

Applications and Significance

4-(tert-Butyl)benzylamine Hydrochloride and its parent amine are valuable intermediates in multiple fields due to their specific chemical structure. The tert-butyl group provides steric hindrance and influences electronic properties, while the benzylamine moiety serves as a reactive handle for further chemical modifications.[1][9]

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various pharmaceuticals.[1] Notably, it is used in developing drugs that target neurological disorders and as a building block for dopamine-receptor agonists.[1][7]
- **Agrochemicals:** This compound is an important intermediate in the production of modern pesticides, such as the miticide Tebufenpyrad.[7][9]
- **Organic Synthesis:** It is widely employed as a building block for creating more complex molecules.[1] For example, it is used in the preparation of imines through TiO₂-catalyzed aerobic photocatalytic oxidation.[3]

- **Polymer Chemistry:** It can be used as a modifier in polymer formulations to enhance the durability and heat resistance of plastics and resins.[1]
- **Dyestuff Industry:** As an aromatic amine, it serves as a precursor for the synthesis of dyes.[3]
[9]
- **Other Applications:** The compound also finds use as a reagent in analytical chemistry and as a stabilizer in cosmetic formulations.[1]



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Caption: Key application areas of 4-(tert-Butyl)benzylamine HCl.

Safety Information

The free amine is classified as an irritant and is combustible. Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be used when handling the compound.[2]

Table 3: Hazard and Safety Data for 4-(tert-Butyl)benzylamine (Free Amine)

Identifier	Information
GHS Pictogram	GHS07 (Exclamation Mark)[2]
Signal Word	Warning[2]
Hazard Statements	H319 (Causes serious eye irritation)[2]
Precautionary Statements	P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[2]
Hazard Class	8[3]
Packing Group	III[3]

Users should consult the full Safety Data Sheet (SDS) from their supplier before handling this chemical.

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